

Application Note: Safe Handling and Disposal of Aqueous Lithium Azide Solution

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Compound of Interest

Compound Name: *Lithium azide*

Cat. No.: *B123352*

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Audience: Researchers, scientists, and drug development professionals.

Introduction **Lithium azide** (LiN_3) is a highly reactive and toxic compound frequently used in specialized chemical applications, including material synthesis and as a reagent in chemical research.[1] It is typically supplied as a 20 wt. % aqueous solution.[1][2] Due to its high toxicity and the potential for forming explosive compounds, strict adherence to safety protocols is mandatory when handling this substance. This document provides a detailed protocol for the safe handling, storage, spill management, and disposal of aqueous **lithium azide** solutions in a laboratory setting.

Hazard Identification and Properties

Lithium azide solution is classified as acutely toxic and presents a significant health risk upon exposure. It is fatal if swallowed or inhaled and toxic in contact with skin.[3][4] A critical hazard is its reactivity with acids, which liberates highly toxic and explosive hydrazoic acid gas.[3][5] Furthermore, contact with metals such as lead or copper, commonly found in plumbing, can form highly unstable and shock-sensitive metal azides.[5][6]

Table 1: Physical and Chemical Properties of 20 wt. % **Lithium Azide** Solution

| Property | Value | Reference |
|-------------------|---------------------------|-----------|
| Appearance | Colorless Liquid | [1][3] |
| Molecular Formula | LiN_3 | [1] |
| Molecular Weight | 48.96 g/mol | [1][7] |
| Boiling Point | 103°C | [1] |
| Purity | Typically 99% (titration) | [1] |
| CAS Number | 19597-69-4 | [1] |

Table 2: GHS Hazard Classification

| Hazard Class | Category | Hazard Statement |
|----------------------------|---|---|
| Acute Toxicity, Oral | Category 2 | H300: Fatal if swallowed.[4] |
| Acute Toxicity, Inhalation | Category 1 / 2 | H330: Fatal if inhaled.[3][4] |
| Acute Toxicity, Dermal | Category 3 | H311: Toxic in contact with skin.[3][4] |
| EUH Statement | EUH032: Contact with acids liberates very toxic gas.[8] | |

Safety and Handling Protocols

Adherence to proper engineering controls and personal protective equipment is the primary defense against exposure.

2.1 Engineering Controls

- All work with **lithium azide** solutions must be conducted in a properly functioning and certified chemical fume hood.[9][10]
- Ensure a safety shower and eyewash station are readily accessible and located close to the workstation.[11]

Table 3: Required Personal Protective Equipment (PPE)

| PPE Type | Specification | Rationale |
|------------------------|--|--|
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile). Double-gloving is recommended.[10] | Prevents dermal absorption, which is toxic.[1][3] Gloves must be inspected before use and disposed of properly after handling.[12] |
| Eye Protection | ANSI-approved safety goggles or safety glasses with side shields. A face shield is also recommended.[10][12] | Protects against splashes and aerosols. |
| Skin/Body Protection | Flame-resistant laboratory coat, fully buttoned. Full-length pants and closed-toe shoes are mandatory.[10] | Prevents accidental skin contact.[10] |
| Respiratory Protection | Use a full-face respirator with appropriate cartridges if there is a risk of inhalation or if PELs may be exceeded.[9] | Lithium azide solution is fatal if inhaled.[3] Work should be planned to avoid the need for respiratory protection. |

2.2 Storage and Incompatible Materials

- Store containers in a cool, dry, and well-ventilated area.[9]
- Containers should be tightly sealed.[1]
- Store locked up and segregated from incompatible materials.[3][9]

Table 4: Incompatible Materials

| Material Class | Examples | Hazard |
|------------------------|--------------------------------------|--|
| Acids & Acid Chlorides | Hydrochloric acid, Sulfuric acid | Liberates highly toxic and explosive hydrazoic acid gas. [3][5][12] |
| Metals | Copper, Lead, Brass, Silver, Mercury | Forms highly unstable and shock-sensitive metal azides. [5] |
| Halogenated Solvents | Dichloromethane, Chloroform | Creates potentially explosive mixtures.[5][12] |
| Other | Dimethyl sulfoxide (DMSO) | Incompatible.[12] |

Experimental Protocols

Protocol 1: General Handling and Use

- Preparation: Before starting work, review the Safety Data Sheet (SDS).[7] Perform a "dry-run" of the experiment with a less hazardous material to familiarize yourself with the procedure.[10] Never work alone.[10]
- Area Designation: Clearly designate the area where **lithium azide** is being handled.
- Equipment: Use only glass or plastic labware. Avoid using metal utensils, such as spatulas, to prevent the formation of explosive metal azides.[5]
- Dispensing: Conduct all dispensing and handling inside a certified chemical fume hood.[9]
- Post-Handling: After handling, wash hands and any potentially exposed skin thoroughly with soap and water.[3] Decontaminate the work area.
- Labeling: Ensure all containers of **lithium azide** solution are clearly labeled with the chemical name and appropriate hazard warnings.

Protocol 2: Spill and Exposure Procedures

Emergency Contacts: Post the phone numbers for emergency services and Environmental Health & Safety (EH&S) in a visible location.

A. Spill Cleanup

- Small Spill (<1 Liter):
 - Evacuate all non-essential personnel from the immediate area.[\[9\]](#)
 - Wearing the appropriate PPE (double gloves, goggles, face shield, lab coat), confine the spill using an inert absorbent material like sand, vermiculite, or spill pillows.[\[3\]](#)[\[13\]](#) Do not use flammable absorbents.
 - Carefully collect the absorbent material using non-sparking, non-metal tools and place it into a clearly labeled, sealable plastic container for hazardous waste disposal.[\[9\]](#)
 - Wipe the spill area with a wet paper towel, and place the towel in the waste container.[\[14\]](#)
 - Seal the container and label it as "**Lithium Azide** Spill Debris." Arrange for disposal through your institution's hazardous waste program.[\[14\]](#)
- Large Spill (>1 Liter):
 - Immediately evacuate the entire laboratory.[\[9\]](#)
 - Alert personnel in adjacent areas and activate the fire alarm if necessary.
 - Call emergency services and your institution's EH&S department for assistance.[\[9\]](#)
 - Do not attempt to clean up a large spill yourself.

B. Personnel Exposure

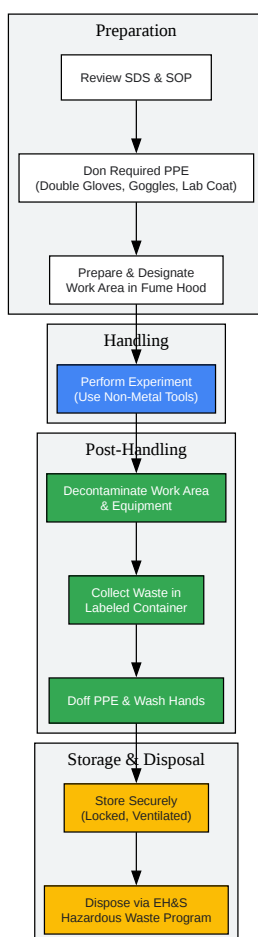
- Inhalation: Immediately move the affected person to fresh air. Call for emergency medical assistance. If breathing has stopped, provide artificial respiration using a pocket mask with a one-way valve.[\[3\]](#)[\[9\]](#)

- Skin Contact: Remove all contaminated clothing immediately while under a safety shower.[9] Wash the affected skin with copious amounts of soap and water for at least 15 minutes.[3][4] Seek immediate medical attention.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15-30 minutes in an eyewash station, lifting the upper and lower eyelids.[9] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[4][8]

Protocol 3: Waste Disposal

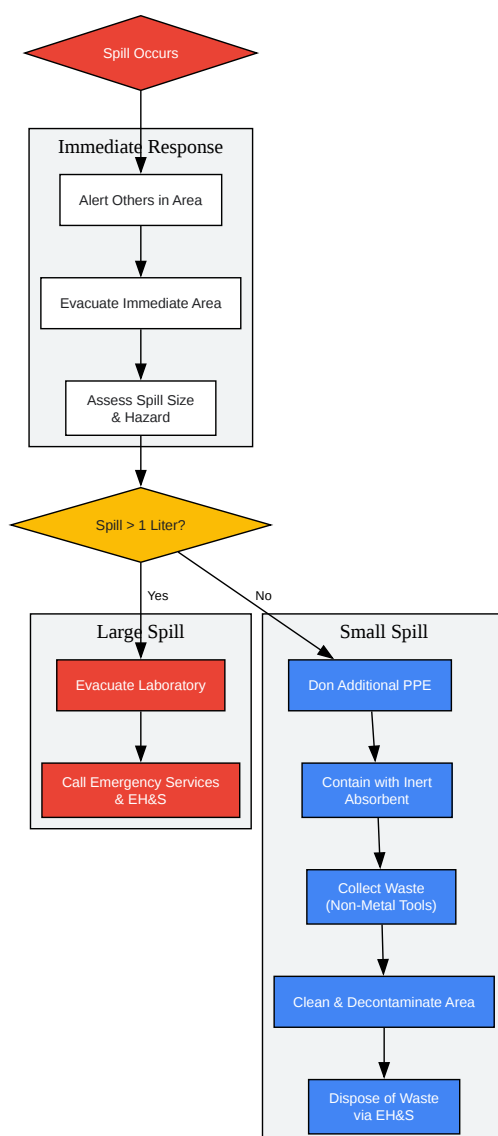
- Collection: All waste containing **lithium azide**, including unused solutions, reaction mixtures, and contaminated materials, must be collected as hazardous waste.[12]
- Segregation: Keep azide-containing waste streams separate from acidic wastes to prevent the formation of hydrazoic acid.[5]
- Container: Use a designated, clearly labeled, and leak-proof hazardous waste container.
- Disposal: NEVER pour **lithium azide** solutions down the drain.[6] The reaction with lead or copper pipes can lead to the formation of explosive heavy metal azides.[6] Arrange for waste pickup through your institution's licensed hazardous waste disposal program.[3][12]
- Deactivation (Expert Use Only): Dilute aqueous solutions (<5%) can be deactivated by trained personnel in a controlled setting. This involves a slow, careful reaction with an acidic solution of sodium nitrite in a fume hood to produce nitrogen gas.[6] This procedure is hazardous due to the evolution of toxic nitric oxide and should only be performed by experienced chemists following a validated institutional protocol.[6]

Visual Workflow Diagrams



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Caption: Workflow for handling aqueous **lithium azide** solution.



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Caption: Emergency response workflow for a **lithium azide** solution spill.

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References

- 1. Lithium azide solution | Lithium triazide | LiN₃ – Ereztech [ereztech.com]
- 2. 335360250 [thermofisher.com]
- 3. fishersci.com [fishersci.com]
- 4. ereztech.com [ereztech.com]
- 5. safety.pitt.edu [safety.pitt.edu]
- 6. chemistry.unm.edu [chemistry.unm.edu]
- 7. bluetigerscientific.com [bluetigerscientific.com]
- 8. fishersci.co.uk [fishersci.co.uk]
- 9. chemistry.ucmerced.edu [chemistry.ucmerced.edu]
- 10. purdue.edu [purdue.edu]
- 11. fishersci.com [fishersci.com]
- 12. cdhfinechemical.com [cdhfinechemical.com]
- 13. acs.org [acs.org]
- 14. ehs.utk.edu [ehs.utk.edu]
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